

A Comparative Analysis of N-(4-Hydroxyphenyl)propanamide and Paracetamol for Researchers

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Compound of Interest

Compound Name: N-(4-Hydroxyphenyl)propanamide

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An objective guide for researchers, scientists, and drug development professionals on the comparative analysis of **N-(4-Hydroxyphenyl)propanamide** and its close structural analog, Paracetamol. This document provides a detailed comparison of their chemical structures, mechanisms of action, and toxicological profiles, supported by available data and theoretical structure-activity relationships.

N-(4-Hydroxyphenyl)propanamide, also known as Parapropamol, is a structural analog of the widely used analgesic and antipyretic drug, Paracetamol (N-(4-hydroxyphenyl)acetamide). The key difference between the two molecules is the substitution of the acetyl group in Paracetamol with a propanoyl group in **N-(4-Hydroxyphenyl)propanamide**. This seemingly minor alteration in chemical structure can have significant implications for the compound's pharmacological and toxicological properties. This guide aims to provide a comprehensive comparative analysis of these two compounds, drawing upon existing experimental data for Paracetamol and the limited, yet informative, data available for **N-(4-Hydroxyphenyl)propanamide**, supplemented with insights from structure-activity relationship studies.

Chemical and Physical Properties

A fundamental comparison begins with the basic chemical and physical properties of both compounds. While extensive data is available for Paracetamol, information on **N-(4-Hydroxyphenyl)propanamide** is less comprehensive, primarily found in chemical supplier databases.



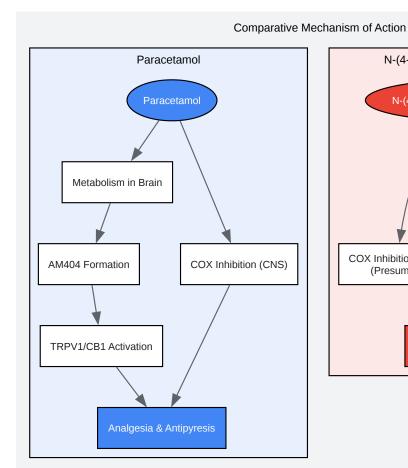
Property	N-(4- Hydroxyphenyl)propanami de	Paracetamol (Acetaminophen)
IUPAC Name	N-(4- hydroxyphenyl)propanamide	N-(4-hydroxyphenyl)acetamide
Other Names	Parapropamol, 4'- Hydroxypropionanilide	Acetaminophen, APAP
CAS Number	1693-37-4[1]	103-90-2
Molecular Formula	C ₉ H ₁₁ NO ₂ [1]	C ₈ H ₉ NO ₂
Molecular Weight	165.19 g/mol [1]	151.16 g/mol
Melting Point	173 °C[1]	169 °C
Boiling Point	389.9 °C[1]	420 °C

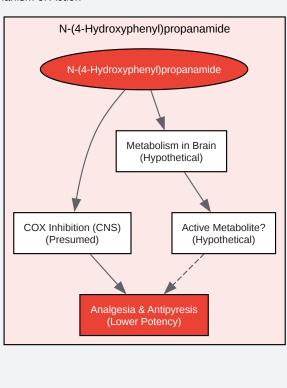
Mechanism of Action: A Tale of Two Analgesics

Paracetamol's mechanism of action is complex and not fully elucidated, but it is believed to involve multiple pathways. A primary mechanism is the inhibition of cyclooxygenase (COX) enzymes, particularly COX-2, in the central nervous system (CNS)[2]. This inhibition is thought to be more effective in the low-peroxide environment of the CNS compared to peripheral tissues, which may explain its potent analgesic and antipyretic effects with weaker anti-inflammatory activity[2]. Another significant pathway involves the metabolism of Paracetamol to AM404 in the brain. AM404 is an agonist of the transient receptor potential vanilloid 1 (TRPV1) and cannabinoid CB1 receptors, contributing to its analgesic effects[2].

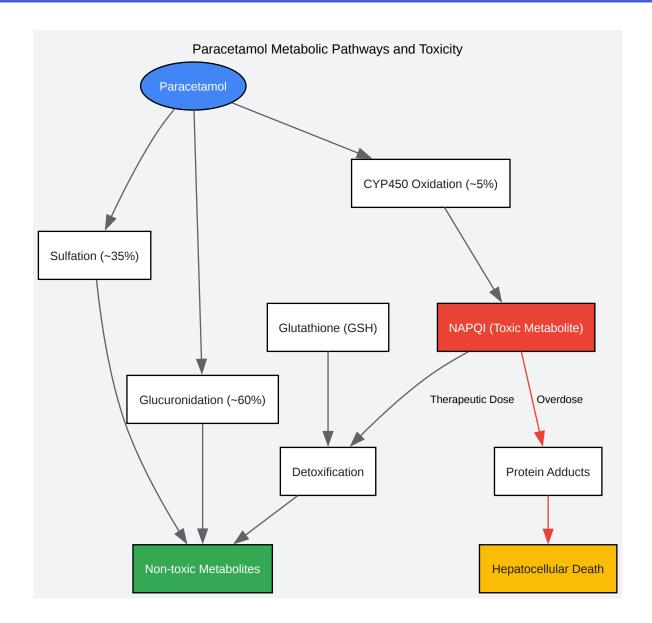
N-(4-Hydroxyphenyl)propanamide is reported to exhibit analgesic and antipyretic effects similar to Paracetamol, with a proposed mechanism involving the inhibition of prostaglandin synthesis in the central nervous system[3][4]. However, it is suggested to have a lower potency compared to Paracetamol[3]. Due to the structural similarity, it is plausible that **N-(4-Hydroxyphenyl)propanamide** may also be metabolized to a corresponding active metabolite in the brain, although this has not been experimentally verified.



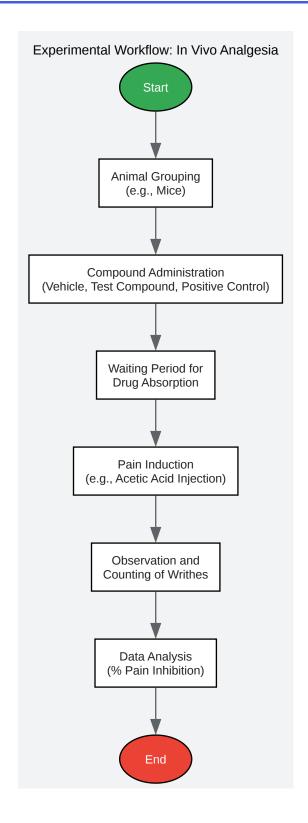












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